

# Synthesis of Chloroplatinic Acid from Platinum Metal: A Technical Guide

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## Compound of Interest

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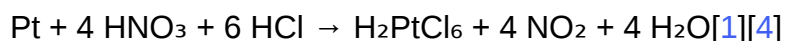
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of chloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ ) from elemental platinum. The primary and most established method involves the dissolution of platinum metal in aqua regia, a freshly prepared mixture of nitric acid and hydrochloric acid. This document details the underlying chemistry, experimental protocols, and purification strategies, presenting quantitative data in a structured format for clarity and comparison.

## Introduction

Chloroplatinic acid is a crucial precursor in the synthesis of various platinum-containing compounds, including numerous catalysts and anti-cancer drugs such as cisplatin. The reliable and efficient synthesis of high-purity chloroplatinic acid is therefore of significant interest to the research and pharmaceutical communities. The most common laboratory and industrial method for its preparation is the reaction of platinum metal with aqua regia.<sup>[1][2][3]</sup>

The overall chemical reaction is complex but can be summarized as follows:



This process involves the oxidation of platinum by nitric acid and the subsequent formation of the stable hexachloroplatinate anion ( $[\text{PtCl}_6]^{2-}$ ) in the presence of hydrochloric acid.

## Experimental Protocols

Several variations of the synthesis of chloroplatinic acid from platinum have been reported. Below are detailed methodologies derived from various sources.

### Standard Aqua Regia Method

This method is the most frequently cited procedure for dissolving platinum metal.

Materials:

- Platinum metal (powder, foil, or wire)
- Concentrated Hydrochloric Acid (HCl, 37%)
- Concentrated Nitric Acid ( $\text{HNO}_3$ , 68-70%)
- Deionized water

Procedure:

- Preparation of Aqua Regia: In a suitable glass reactor, cautiously mix concentrated hydrochloric acid and concentrated nitric acid in a 3:1 to 4:1 volumetric ratio. The mixture should be prepared fresh for optimal reactivity.
- Dissolution of Platinum: Immerse the platinum metal in the aqua regia solution. Gentle heating (50-60 °C) can be applied to accelerate the dissolution process.<sup>[5]</sup> The reaction vessel should be covered to minimize evaporation and loss of volatile reactants. The dissolution is complete when no solid platinum remains.
- Removal of Nitrosyl Chloride and Excess Nitric Acid: After the platinum has completely dissolved, the resulting solution contains residual nitric acid and dissolved nitrogen oxides (like nitrosyl chloride, NOCl), which can interfere with subsequent applications. To remove these, repeatedly add small portions of concentrated hydrochloric acid to the solution and

heat gently (around 100 °C).[5][6] This step is complete when the evolution of brown fumes (NO<sub>2</sub>) ceases.

- Crystallization: Concentrate the purified solution by gentle heating or evaporation at room temperature to obtain the reddish-brown crystals of chloro**platinic acid** hexahydrate (H<sub>2</sub>PtCl<sub>6</sub>·6H<sub>2</sub>O).[6][7] Avoid excessive heating, as it can lead to decomposition.[6] For highly pure crystals, a desiccator can be used for the final drying step.[6]

## Modified Aqua Regia Method with Hydrogen Peroxide

A variation of the standard method involves the addition of hydrogen peroxide to aid in the oxidation and ensure the platinum remains in the +4 oxidation state.

Procedure:

- Follow steps 1 and 2 of the Standard Aqua Regia Method.
- After the initial dissolution and removal of the bulk of nitrogen oxides, add a small amount of hydrochloric acid and hydrogen peroxide.[8]
- Heat the solution gently to concentrate it, promoting the formation of chloro**platinic acid** and removing excess acid and water.[8] This method aims to produce a high-purity granular product.[8]

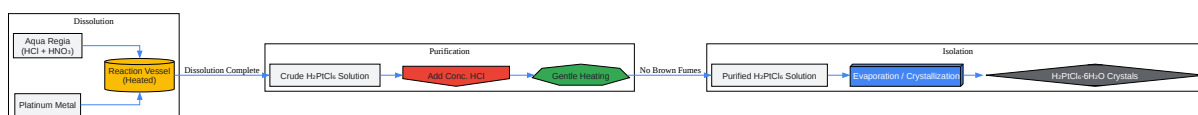
## Quantitative Data Summary

The following table summarizes quantitative data from various reported syntheses of chloro**platinic acid**.

Parameter	Method 1[5]	Method 2[9]	Method 3[8]
Platinum Input	30 mg (powder)	15 g	Not specified
Aqua Regia Composition	3.5 mL (37% HCl & 68% HNO <sub>3</sub> )	300ml 30% HCl & 100ml 96% HNO <sub>3</sub>	Not specified
Reaction Temperature	50-60 °C	170 °C	130 °C (concentration)
Purification Step	Repeated HCl addition and heating to 100 °C	Heating to 140 °C with HCl addition	Addition of HCl and H <sub>2</sub> O <sub>2</sub>
Product Form	Crystals of H <sub>2</sub> PtCl <sub>6</sub> ·6H <sub>2</sub> O	Crystalline Chloroplatinic Acid	Granular Chloroplatinic Acid
Yield	> 99%	97%	99.5%

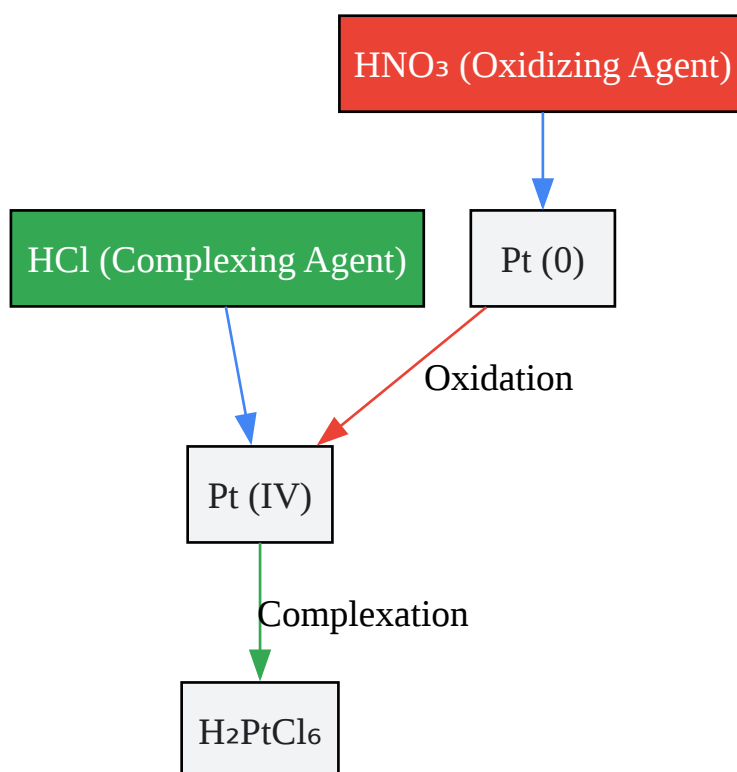
## Process Visualization

The following diagrams illustrate the key experimental workflow and the chemical transformation involved in the synthesis of chloroplatinic acid.



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Caption: Experimental workflow for the synthesis of chloroplatinic acid.



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Caption: Key chemical transformations in chloroplatinic acid synthesis.

## Safety Considerations

The synthesis of chloroplatinic acid involves the use of highly corrosive and toxic chemicals. All procedures should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. Aqua regia is extremely corrosive and produces toxic nitrogen dioxide gas.[6] Chloroplatinic acid itself is also harmful if ingested.[4]

## Conclusion

The synthesis of chloroplatinic acid from platinum metal using aqua regia is a well-established and reliable method. By carefully controlling reaction conditions and implementing appropriate purification steps, high yields of high-purity product can be obtained. The choice of a specific protocol may depend on the desired final purity, scale of the reaction, and available equipment. The quantitative data and detailed methodologies provided in this guide serve as a valuable resource for researchers and professionals in the field.

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